

# Pomarose (CAS No. 357650-26-1): A Technical Guide

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## Compound of Interest

Compound Name: Pomarose

Cat. No.: B12675126

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## Abstract

**Pomarose**, with CAS number 357650-26-1, is a synthetic, double-unsaturated ketone developed and patented by Givaudan as a high-impact captive odorant.<sup>[1][2]</sup> It is not known to occur in nature.<sup>[1][2]</sup> Its potent fruity-rose aroma, with nuances of apple, plum, and raisin, has led to its use in a variety of commercial fragrances.<sup>[1]</sup> The olfactory properties of **Pomarose** are almost entirely attributed to its (2E,5Z)-stereoisomer, which possesses a remarkably low odor threshold of 0.5 ng/L of air.<sup>[1]</sup> This technical guide provides a comprehensive overview of the available information on **Pomarose**, including its chemical properties, synthesis, and the current understanding of its olfactory perception. It is important to note that, as a proprietary fragrance ingredient, publicly available data on its biological activity, toxicology beyond dermal sensitization, and pharmacokinetics are limited.

## Chemical and Physical Properties

**Pomarose** is chemically known as (2E,5Z)-5,6,7-trimethylocta-2,5-dien-4-one.<sup>[3]</sup> Its fundamental properties are summarized in the table below. The data presented is a combination of experimentally derived and estimated values from various chemical databases.

Property	Value	Source
CAS Number	357650-26-1	[3]
IUPAC Name	(2E,5Z)-5,6,7-trimethylocta-2,5-dien-4-one	[3]
Molecular Formula	C <sub>11</sub> H <sub>18</sub> O	[3]
Molecular Weight	166.26 g/mol	[3]
Appearance	Colorless to pale yellow liquid (estimated)	[4]
Boiling Point	236.15 °C @ 760 mm Hg (estimated)	[4]
Density	0.855 g/cm <sup>3</sup>	[1]
Vapor Pressure	0.048 mmHg @ 25 °C (estimated)	[4]
logP (o/w)	2.683 (estimated)	[4]
Solubility	Soluble in alcohol; Water solubility: 54.88 mg/L @ 25 °C (estimated)	[4]

## Synthesis

The discovery of **Pomarose** was a result of serendipity during the investigation of impurities in damascone-related compounds.[3] The synthesis was pioneered by Philip Kraft and his team at Givaudan.[1] While a detailed experimental protocol from the original patent is not publicly available, the synthesis is consistently described as a two-step process.

## Synthesis Overview

The synthesis of **Pomarose** involves two key reactions:

- **Boron Trifluoride-Catalyzed Addition:** The process begins with the boron trifluoride (BF<sub>3</sub>)-catalyzed addition of methyl isopropyl ketone to 1-ethoxyprop-1-yne. This reaction forms the

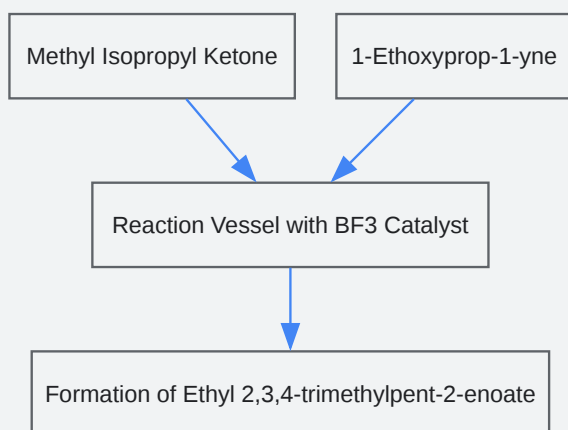
intermediate, ethyl 2,3,4-trimethylpent-2-enoate.[1]

- Grignard Reaction with in situ Enolization: The intermediate ester is then treated with propen-1-ylmagnesium bromide. This Grignard reaction proceeds via an in situ enolization to yield the final product, **Pomarose**.[\[1\]](#)[\[3\]](#)

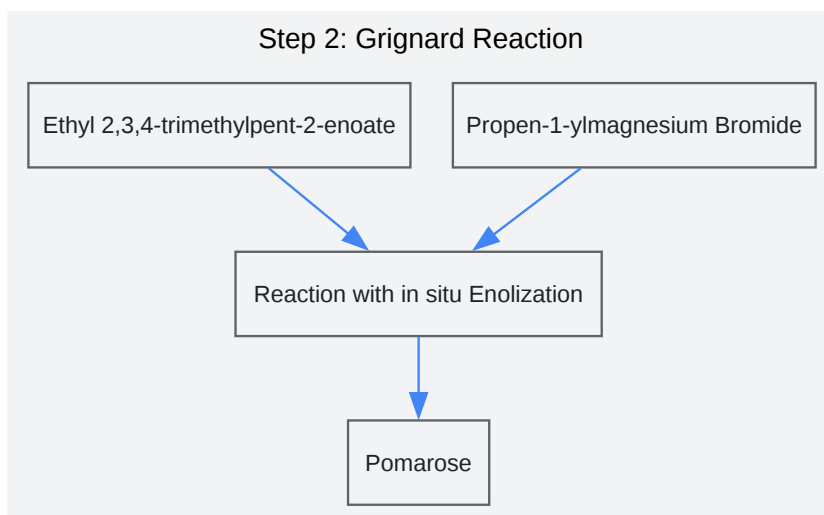
## Experimental Workflow

The following diagram illustrates the logical workflow for the synthesis of **Pomarose** based on the available literature.

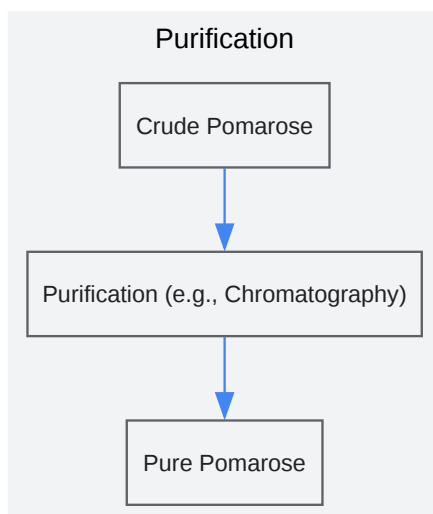
## Step 1: Boron Trifluoride-Catalyzed Addition

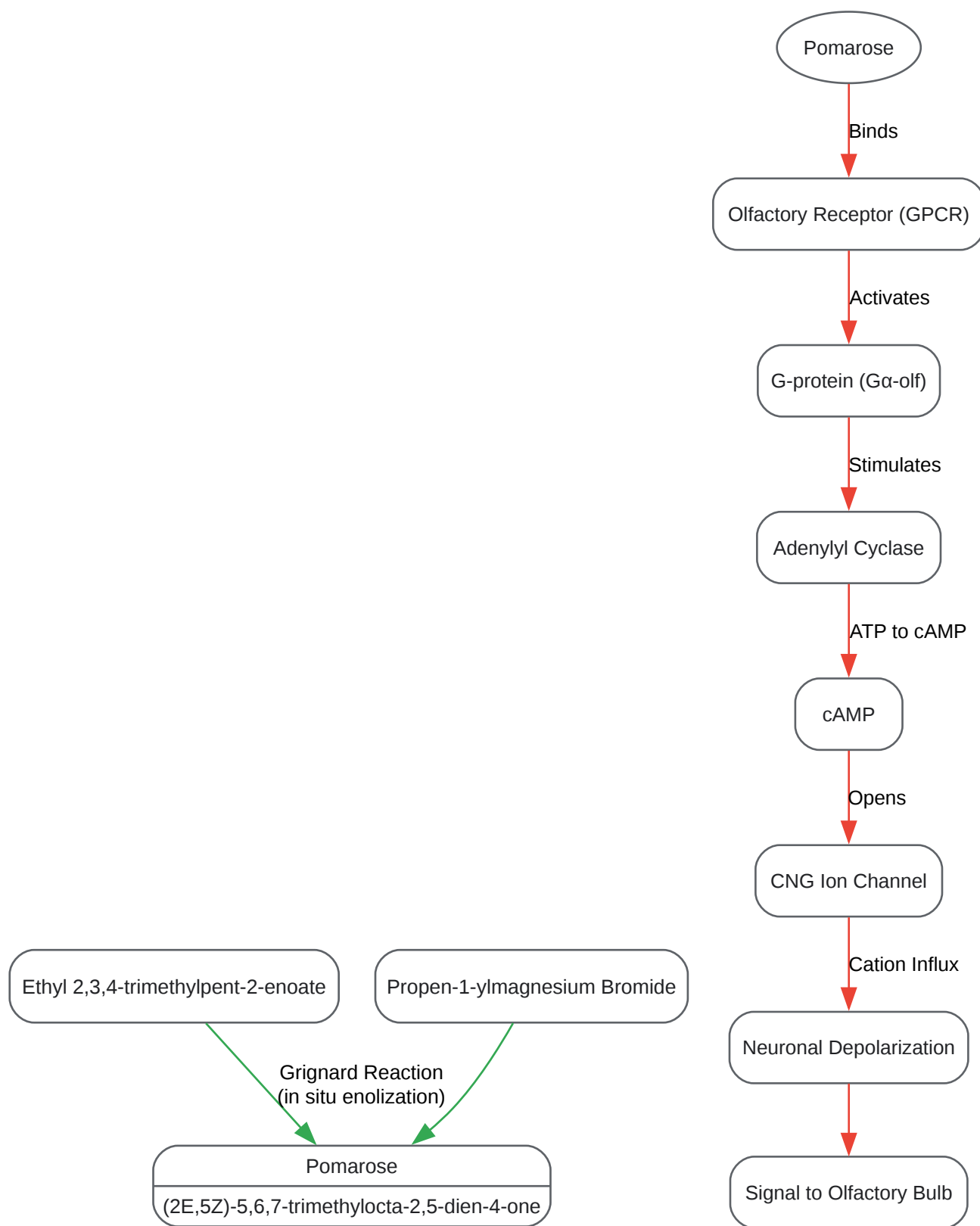


## Step 2: Grignard Reaction



## Purification





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